

Part 1: Molecular Profile & Strategic Significance

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Compound of Interest

Compound Name: 5-Cyano-5-methyl-2-pyrrolidone

CAS No.: 86240-21-3

Cat. No.: B1330294

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5-Cyano-5-methyl-2-pyrrolidone (CAS: 86240-21-3) is a functionalized lactam intermediate critical in the synthesis of quaternary

-amino acids, specifically

-methylglutamic acid derivatives. Its structure features a pyrrolidinone ring with a quaternary carbon at the 5-position, bearing both a methyl and a nitrile group. This unique architecture makes it a high-value scaffold for medicinal chemistry, particularly in the development of metabotropic glutamate receptor (mGluR) ligands and peptidomimetics requiring conformational constraints.

Physicochemical Properties

Property	Data
IUPAC Name	2-Methyl-5-oxopyrrolidine-2-carbonitrile
Molecular Formula	C ₆ H ₈ N ₂ O
Molecular Weight	124.14 g/mol
Appearance	White to off-white solid or viscous oil (purity dependent)
Solubility	Soluble in polar organic solvents (DMSO, Methanol, DCM); sparingly soluble in non-polar alkanes.[1]
Key Functionality	Latent -amino acid (via nitrile hydrolysis); Lactam electrophile.

Part 2: Synthesis Protocol (The Levulinic Strecker Route)

The most robust synthetic pathway for **5-cyano-5-methyl-2-pyrrolidone** utilizes Levulinic Acid (4-oxopentanoic acid) as a renewable biomass-derived precursor. This method capitalizes on a modified Strecker reaction followed by an intramolecular cyclization (lactamization).

Mechanistic Insight

The reaction proceeds via the nucleophilic attack of cyanide and ammonia on the C4 ketone of levulinic acid. Unlike standard Strecker reactions that yield linear aminonitriles, the presence of the C1 carboxyl group facilitates an immediate intramolecular condensation with the newly formed amine, driving the equilibrium toward the thermodynamically stable 5-membered lactam ring.

Experimental Protocol

Note: This protocol involves the handling of alkali cyanides. All operations must be performed in a fume hood with appropriate cyanide antidote kits available.

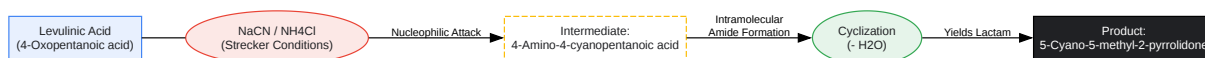
Reagents:

- Levulinic Acid (1.0 eq)[2]
- Sodium Cyanide (NaCN) or Potassium Cyanide (KCN) (1.1 eq)
- Ammonium Chloride (NH₄Cl) (1.2 eq)
- Ammonium Hydroxide (25% aq. solution) or Methanolic Ammonia[3]
- Solvent: Water/Ethanol mixture (1:1)

Step-by-Step Workflow:

- Preparation: Dissolve Ammonium Chloride (1.2 eq) and NaCN (1.1 eq) in water. Caution: Ensure pH remains basic to prevent HCN evolution.
- Addition: Slowly add Levulinic Acid (1.0 eq) to the solution at 0°C. The mixture is then treated with Ammonium Hydroxide to ensure saturation with ammonia.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–24 hours. The initial formation of the aminonitrile intermediate (4-amino-4-cyanopentanoic acid) is followed by spontaneous cyclization.
- Heating (Optional): To drive the cyclization to completion, the reaction mixture can be gently heated to 50–60°C for 2–4 hours.
- Workup: Acidify the mixture to pH ~5–6 carefully. Extract the product with Ethyl Acetate or Dichloromethane (DCM) (3x).
- Purification: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo. The crude nitrile can be purified via recrystallization (from ether/hexanes) or column chromatography (SiO₂, EtOAc/Hexanes gradient).

Reaction Pathway Diagram



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Caption: One-pot synthesis of **5-cyano-5-methyl-2-pyrrolidone** from levulinic acid via tandem Strecker-Lactamization.

Part 3: Pharmaceutical Applications & Derivatives

The **5-cyano-5-methyl-2-pyrrolidone** scaffold is a versatile "chiral pool" precursor (if resolved) or racemic building block.

Synthesis of -Methylglutamic Acid

Hydrolysis of the nitrile group under acidic conditions (6N HCl, reflux) opens the lactam ring and converts the nitrile to a carboxylic acid, yielding 2-methylglutamic acid. This compound and its derivatives are potent ligands for Metabotropic Glutamate Receptors (mGluRs), which are targets for treating neurological disorders like schizophrenia and anxiety.

Conformationally Constrained Peptidomimetics

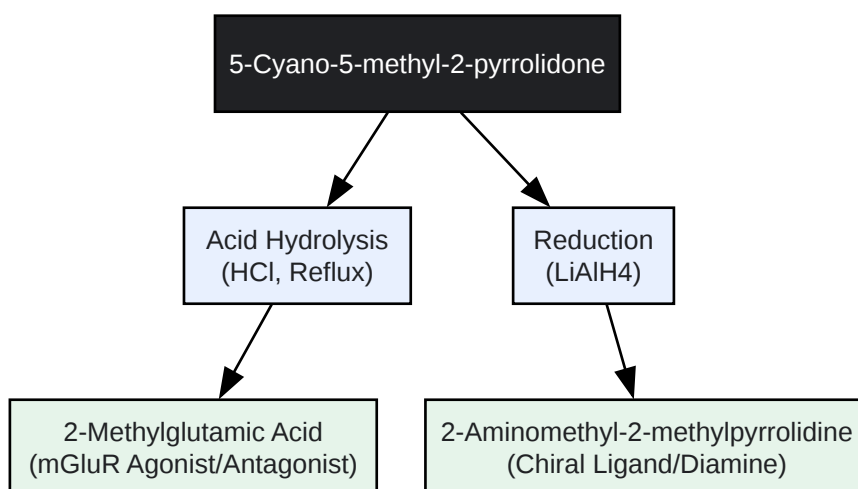
The 5,5-disubstituted lactam ring mimics the

-turn structure in peptides. Incorporating this unit into peptide chains restricts conformational freedom, potentially increasing potency and selectivity for receptor targets.

Reduction to Pyrrolidines

Reduction of the carbonyl and nitrile groups (e.g., using LiAlH₄) yields 2-aminomethyl-2-methylpyrrolidine, a diamine scaffold useful in the synthesis of chiral ligands for asymmetric catalysis or as a core for novel antihistamines.

Application Workflow:



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Caption: Divergent synthesis pathways from the **5-cyano-5-methyl-2-pyrrolidone** core.

Part 4: Safety & Handling

- **Cyanide Hazard:** The synthesis involves cyanide salts. Never acidify the reaction mixture while cyanide is present in excess. Quench waste with bleach (sodium hypochlorite) to oxidize cyanide to cyanate before disposal.
- **Lactam Toxicity:** While pyrrolidones (like NMP) are generally considered solvents, functionalized derivatives should be treated as potential irritants and skin permeators. Use nitrile gloves and work in a ventilated hood.

References

- **Synthesis of Substituted Pyrrolidones:** U.S. Patent 2005/0059829 A1. "Production of 5-methyl-N-(methyl aryl)-2-pyrrolidone... by reductive amination of levulinic acid esters."^{[4][5]} (Provides foundational chemistry for levulinic acid cyclization).
- **Levulinic Acid Applications:** GuideChem Chemical Database. "2052-15-5 Butyl levulinate... synthesized via acid-catalyzed esterification." (Contextualizes the precursor availability).
- **Amino Acid Analogs:** Molbase Chemical Directory. "2-amino-2-methylpentanedioic acid (CAS 71-90-9)." (Identifies the hydrolysis product of the target molecule).

- General Strecker Chemistry:Organic Letters. "Highly Regioselective Hydroaminomethylation for Amine Synthesis." (Illustrates related amine synthesis methodologies). [2]

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